

Diosmetin 3',7-Diglucuronide-d3: A Technical Overview for Researchers

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Compound of Interest		
Compound Name:	Diosmetin 3',7-Diglucuronide-d3	
Cat. No.:	B15598997	Get Quote

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This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and biological context of **Diosmetin 3',7-Diglucuronide-d3**, a deuterated form of a significant diosmetin metabolite. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Core Chemical Properties

Diosmetin 3',7-Diglucuronide-d3 is the deuterated analogue of Diosmetin 3',7-Diglucuronide, a metabolite of the flavonoid diosmin. The incorporation of three deuterium atoms provides a stable isotopic label, making it an invaluable tool for pharmacokinetic and metabolic studies.

Table 1: Chemical and Physical Properties



Property	Value	Source
Chemical Formula	C28H23D3Na2O18	[1]
Molecular Weight	699.5 g/mol	[1]
CAS Number (Unlabeled)	152503-51-0	[2][3]
Appearance	Yellow Solid	[4]
Melting Point (Unlabeled)	185-190 °C (decomposes)	[4]
Solubility (Unlabeled)	Soluble in DMSO and Water	[4]
Storage Conditions	Store at -20 °C	[4]

Table 2: Properties of Non-Deuterated Diosmetin 3',7-

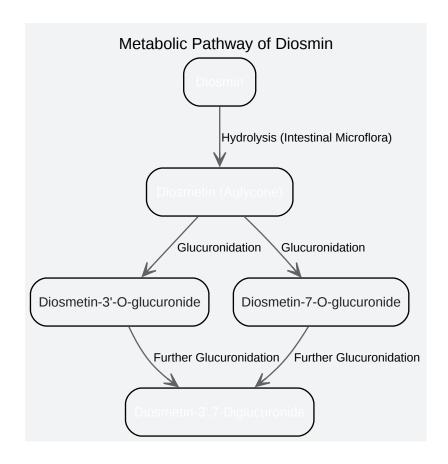
Diglucuronide

Property	Value	Source
Chemical Formula	C28H28O18	[2][3]
Molecular Weight	652.51 g/mol	[2][3]

Metabolic Pathway

Diosmetin 3',7-Diglucuronide is a product of the metabolism of diosmin, a naturally occurring flavonoid found in citrus fruits. After oral administration, diosmin is hydrolyzed by intestinal microflora to its aglycone, diosmetin. Diosmetin is then absorbed and undergoes extensive metabolism, primarily through glucuronidation, to form various glucuronide conjugates, including the 3'-O-glucuronide, 7-O-glucuronide, and the 3',7-diglucuronide.[5][6][7][8] Diosmetin-3-O-glucuronide has been identified as a major circulating metabolite in humans.[8]





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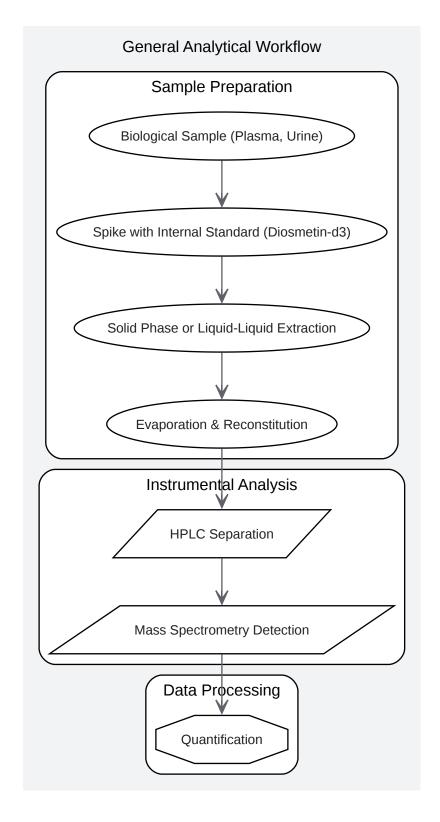
Metabolic Pathway of Diosmin

Experimental Protocols

The quantification of diosmetin and its glucuronide metabolites in biological matrices is typically achieved using high-performance liquid chromatography (HPLC) or liquid chromatographymass spectrometry (LC-MS). The use of a deuterated internal standard like **Diosmetin 3',7-Diglucuronide-d3** is crucial for accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response.

General Workflow for Analysis in Biological Samples





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Analytical Workflow for Diosmetin Glucuronides



Example HPLC-MS/MS Method for Diosmetin Glucuronides

The following is a representative protocol synthesized from published methods for the analysis of diosmetin and its glucuronides.[8][9] Researchers should optimize these conditions for their specific instrumentation and application.

Sample Preparation (Plasma):

- To 100 μL of plasma, add an appropriate amount of Diosmetin 3',7-Diglucuronide-d3 internal standard solution.
- Perform protein precipitation with a suitable organic solvent (e.g., acetonitrile).
- Vortex and centrifuge to pellet the precipitated proteins.
- The supernatant can be directly injected or further purified by solid-phase extraction (SPE).

Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm) is commonly used.
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A linear gradient from a low to high percentage of Mobile Phase B is employed to elute the analytes.
- Flow Rate: Typically in the range of 0.2-0.4 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 40 °C.

Mass Spectrometry Conditions:

• Ionization Mode: Electrospray ionization (ESI), often in negative mode for glucuronides.



• Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The transitions would be specific for the parent and fragment ions of both the analyte and the deuterated internal standard.

Table 3: Example MRM Transitions (Negative Ion Mode)

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Diosmetin 3',7-Diglucuronide	651.1	475.1 (loss of one glucuronide)
Diosmetin 3',7-Diglucuronide	651.1	299.0 (aglycone)
Diosmetin-d3 3',7- Diglucuronide	654.1	478.1
Diosmetin-d3 3',7- Diglucuronide	654.1	302.0

Note: The exact m/z values for the deuterated compound should be confirmed based on the certificate of analysis of the standard.

Biological Activity and Signaling Pathways

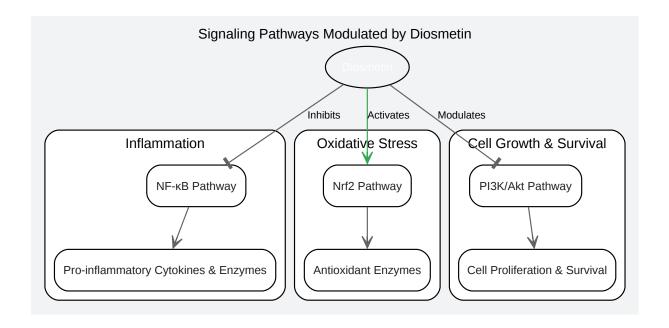
The biological activities of Diosmetin 3',7-Diglucuronide are not as extensively studied as its parent compound, diosmetin. However, as a major metabolite, its biological effects are of significant interest.

Research on diosmetin has shown that it modulates several key signaling pathways involved in inflammation, oxidative stress, and cancer.[10][11] These include:

- NF-κB Signaling Pathway: Diosmetin has been shown to inhibit the activation of NF-κB, a key regulator of inflammatory responses.[11]
- PI3K/Akt Signaling Pathway: This pathway is crucial for cell survival and proliferation, and diosmetin has been found to modulate its activity.[12]
- Nrf2 Signaling Pathway: Diosmetin can activate the Nrf2 pathway, which is involved in the antioxidant defense system.[12]



A study on diosmetin-3-O-glucuronide, the primary metabolite, demonstrated its anti-inflammatory and antioxidant effects in ex vivo human skin models.[5][13][14] This suggests that the glucuronide conjugates of diosmetin retain biological activity. Further research is needed to elucidate the specific signaling pathways modulated by Diosmetin 3',7-Diglucuronide.



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Signaling Pathways of the Parent Compound, Diosmetin

Conclusion

Diosmetin 3',7-Diglucuronide-d3 is a critical tool for advanced research into the pharmacokinetics and metabolism of diosmin and diosmetin. While direct biological data on the diglucuronide is limited, the known activities of its parent compounds and primary metabolite suggest it may play a significant role in the overall pharmacological effects of diosmin. The experimental protocols and data presented in this guide provide a foundation for researchers to incorporate this stable isotope-labeled standard into their studies, enabling more precise and reliable quantification and contributing to a deeper understanding of flavonoid biology.



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